

# Technical Support Center: Troubleshooting Low Molecular Weight in Step-Growth Polymerization

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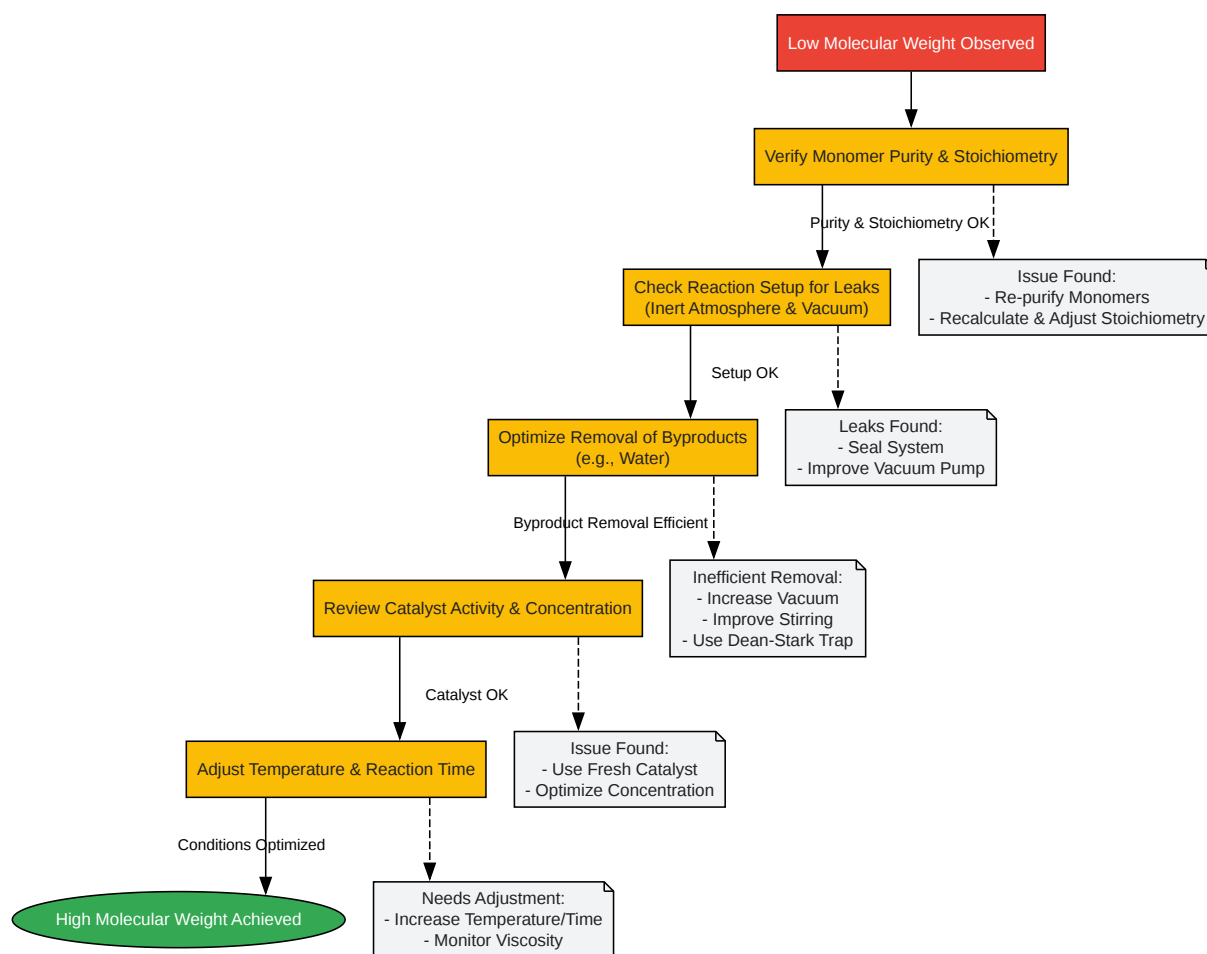
Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during step-growth polymerization, with a specific focus on resolving issues related to low molecular weight.

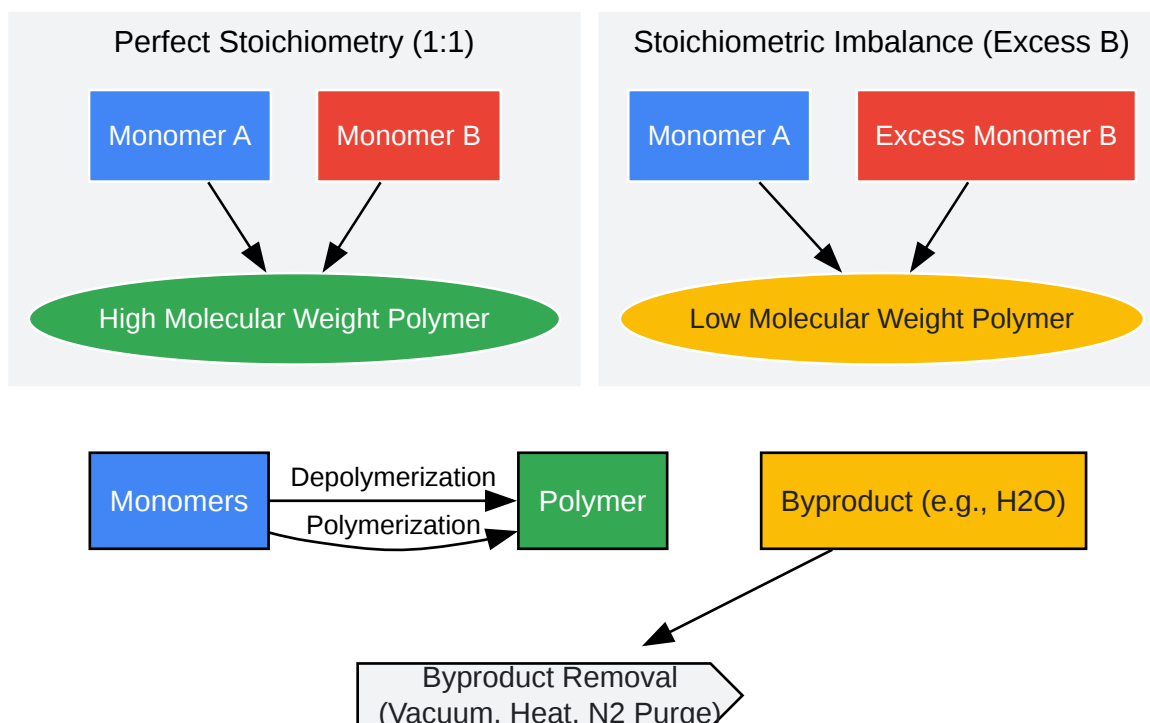
## Frequently Asked Questions (FAQs)

### Q1: What are the most common causes of low molecular weight in step-growth polymerization?

Low molecular weight in step-growth polymerization is a frequent challenge that can arise from several factors during the experimental process. The primary causes are often related to improper stoichiometry, monomer impurities, incomplete reaction, and inefficient removal of condensation byproducts.<sup>[1][2][3][4]</sup> A systematic approach to troubleshooting is essential to pinpoint the root cause of the issue.

A logical workflow for troubleshooting low molecular weight can be visualized as follows:





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